

Application Notes and Protocols for SRTM Analysis of [18F]Fallypride PET Data

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction

[18F]Fallypride is a high-affinity positron emission tomography (PET) radioligand used for the quantification of dopamine D2/D3 receptors in both striatal and extrastriatal brain regions.[1][2] Its relatively long half-life of 110 minutes allows for extended scan durations, which is crucial for the reliable quantification of receptor binding.[1] The Simplified Reference Tissue Model (SRTM) is a widely accepted kinetic model for analyzing dynamic [18F]fallypride PET data, as it does not require invasive arterial blood sampling.[3][4] This document provides detailed application notes and protocols for the use of SRTM in the analysis of [18F]fallypride PET studies.

Core Concepts of SRTM for [18F]Fallypride

The SRTM is a three-compartment model that simplifies the kinetic analysis by using a reference region, devoid of specific receptor binding, to estimate the non-displaceable uptake of the radiotracer.[3] For [18F]**fallypride** studies, the cerebellum is the most commonly used reference region.[3][4] The primary outcome measure of the SRTM is the non-displaceable binding potential (BPND), which reflects the density of available D2/D3 receptors.

Quantitative Data Summary



The following tables summarize key quantitative data derived from [18F]**fallypride** PET studies using the SRTM.

Table 1: [18F]Fallypride Binding Potential (BPND) in Healthy Subjects (Medication-Free)

Brain Region	Mean BPND (SRTM)	Standard Deviation
Putamen	22.2	4.9
Thalamus	2.11	0.57
Temporal Cortex (GTi)	0.77	0.30

Data sourced from a study with 50 medication-free subjects and a 180-minute scan duration.[1]

Table 2: Impact of Scan Duration on Putamen BPND Estimation (SRTM)

Scan Duration Reduction	Mean BPND Underestimation (%)
First 10 minutes (180 to 170 min)	-0.58%
60 minutes (180 to 120 min)	-5.76%

This data highlights the importance of adequate scan duration for accurate quantification in receptor-rich regions like the putamen.[1]

Table 3: Comparison of Reference Tissues for SRTM Analysis

Reference Tissue	Key Finding
Cerebellum	Commonly used and validated reference region. [3]
Visual Cortex	Produced significantly greater sample variance in BPND compared to the cerebellum.[3]
White Matter	Showed similar BPND values and sample variance to the cerebellum and may be a reasonable alternative.[3][5]



Experimental Protocols [18F]Fallypride PET Imaging Protocol

This protocol is a synthesis of methodologies reported in peer-reviewed publications.[1][3][4]

- Subject Preparation:
 - Subjects should be free of any centrally acting substances or drugs that may interfere with the dopaminergic system for a specified period (e.g., at least 6 months).
 - A drug screening should be performed prior to the scan.[1]
 - Informed consent must be obtained from all participants.
- Radiotracer Administration:
 - A bolus injection of [18F]fallypride (~185 MBq ± 5%) is administered intravenously.[3]
- PET Data Acquisition:
 - Dynamic emission data acquisition is initiated simultaneously with the bolus injection.
 - A total scan duration of at least 180 minutes is recommended to ensure that transient equilibrium is reached, especially in high-receptor density regions like the putamen.[1][7]
 - The acquisition is typically performed in 3D mode.[4]
 - A transmission scan (e.g., using a ⁶⁸Ge/⁶⁸Ga rod source) is performed for attenuation correction.[3]
 - The dynamic data is framed into a sequence of time intervals (e.g., initially short frames of 60 seconds, followed by longer frames of 120 seconds or more).
- Image Reconstruction and Pre-processing:
 - PET data are corrected for decay, attenuation, and scatter.[3]



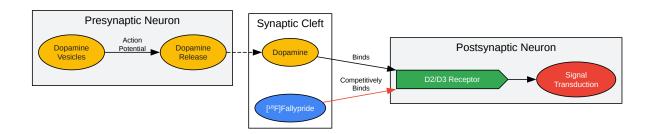
- Images are reconstructed using an iterative algorithm such as Ordered Subsets Expectation Maximization (OSEM).[3]
- Motion correction is applied to the dynamic PET images.[3]
- The motion-corrected PET images are co-registered to the subject's structural MRI.[3]

SRTM Data Analysis Protocol

- · Region of Interest (ROI) Definition:
 - Anatomical ROIs for target regions (e.g., putamen, caudate, thalamus, cortical areas) and the reference region (cerebellum) are delineated on the co-registered MRI.
- Time-Activity Curve (TAC) Generation:
 - Time-radioactivity data are extracted from the ROIs for the entire dynamic scan to generate TACs for each region.[3]
- · SRTM Kinetic Modeling:
 - The TACs from the target and reference regions are used as input for the SRTM.
 - Kinetic modeling is performed using specialized software (e.g., PMOD, SPM).[2]
 - The model fits the data to estimate the kinetic parameters, including the primary outcome measure, BPND.

Visualizations Dopamine D2/D3 Receptor Signaling with [18F]Fallypride



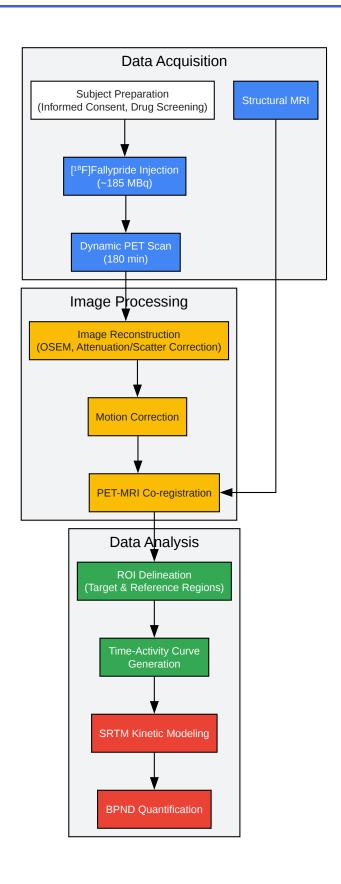


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Caption: Competitive binding of [18F]**Fallypride** and endogenous dopamine to postsynaptic D2/D3 receptors.

Experimental Workflow for SRTM Analysis of [18F]Fallypride PET Data



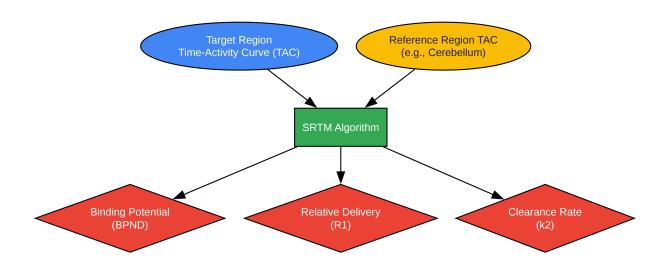


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Caption: Step-by-step workflow for SRTM analysis of [18F]**fallypride** PET data from acquisition to quantification.

Logical Relationship of the Simplified Reference Tissue Model (SRTM)



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Caption: Logical flow of inputs and outputs for the Simplified Reference Tissue Model (SRTM).

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